

Proper Disposal of Dextroamphetamine-d5: A Guide for Laboratory Professionals

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Compound of Interest

Compound Name: *Dextroamphetamine-d5*

Cat. No.: *B13441505*

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The safe and compliant disposal of **dextroamphetamine-d5**, a controlled substance, is critical for laboratory safety, environmental protection, and regulatory adherence. This guide provides detailed procedures for researchers, scientists, and drug development professionals to manage the disposal of **dextroamphetamine-d5** waste streams effectively.

Regulatory Framework

The disposal of controlled substances is primarily governed by the Drug Enforcement Administration (DEA) and the Environmental Protection Agency (EPA). Key regulations stipulate that controlled substances must be rendered "non-retrievable," meaning they cannot be transformed into a physical or chemical state as a controlled substance or its analogue.[\[1\]](#) Facilities must also comply with all applicable federal, state, and local laws.[\[2\]](#)

Disposal Options for Dextroamphetamine-d5

Research facilities have several DEA-compliant options for the disposal of expired, unwanted, or unusable **dextroamphetamine-d5**. The selection of a method will depend on the quantity of the substance, the facility's registration status, and state and local regulations.

| Disposal Method | Description | Best For | Key Considerations |
|------------------------------------|---|---|---|
| Reverse Distributor | Transferring the controlled substance to a DEA-registered reverse distributor for return to the manufacturer or for disposal.[3][4] | Unused and expired medications, particularly those in their original packaging.[3][5] | This method shifts the burden of hazardous waste management to the reverse distributor. [3] Requires completion of DEA Form 41 or Form 222. [4] |
| Incineration | High-temperature destruction that renders the substance non-retrievable.[5][6] | Both hazardous and non-hazardous pharmaceutical waste. [3][6] | Must be performed at an EPA-approved and DEA-registered facility.[7] |
| Chemical Deactivation | Using a chemical solution to neutralize the active pharmaceutical ingredient.[5][7] | Small quantities of controlled substances. | The resulting mixture must be disposed of in accordance with hazardous waste regulations if applicable.[1] |
| Law Enforcement Take-Back Programs | Surrendering the substance to law enforcement at a designated collection site or event.[7][8] | Small quantities from ultimate users, but may be an option for some research facilities depending on local regulations. | Primarily designed for public disposal of unused medications. [9] |

Step-by-Step Disposal Protocol

The following protocol outlines the essential steps for the proper disposal of **dextroamphetamine-d5** in a laboratory setting.

1. Segregation and Labeling:

- Immediately segregate **dextroamphetamine-d5** waste from other chemical and biological waste streams.
- Collect the waste in a designated, properly labeled, and sealed container. The container should be clearly marked as "Hazardous Waste" and include the chemical name.[\[6\]](#)[\[10\]](#)

2. Documentation:

- Maintain meticulous records of all **dextroamphetamine-d5** waste.[\[5\]](#)
- For on-site destruction, two authorized employees must witness the entire process and sign a destruction log.[\[1\]](#)
- Complete DEA Form 41, "Registrants Inventory of Drugs Surrendered," for all disposals. This form must be kept on file for at least two years.[\[4\]](#)

3. Selection of Disposal Method:

- Based on the quantity of waste and institutional policies, choose an appropriate disposal method from the table above.
- For larger quantities, utilizing a reverse distributor is often the most practical and compliant option.[\[4\]](#)

4. On-Site Destruction (if applicable and permitted):

- If performing chemical deactivation on-site, ensure the process renders the **dextroamphetamine-d5** non-retrievable.[\[1\]](#)
- Follow all safety precautions outlined in the Safety Data Sheet (SDS), including the use of personal protective equipment (PPE) such as gloves, eye protection, and a lab coat.[\[11\]](#)[\[12\]](#)
- The entire process should be conducted in a well-ventilated area or a chemical fume hood.[\[11\]](#)

5. Off-Site Disposal:

- If using a reverse distributor or a licensed hazardous waste contractor, ensure they are DEA-registered for handling controlled substances.
- Package the waste securely for transport in accordance with all Department of Transportation (DOT) regulations.[\[13\]](#)

6. Final Disposal Confirmation:

- Obtain and retain all documentation from the disposal vendor, including certificates of destruction.

Experimental Workflow for Disposal

The following diagram illustrates the decision-making process and workflow for the proper disposal of **dextroamphetamine-d5**.



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Caption: Disposal workflow for **dextroamphetamine-d5**.

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